

Technical Guide: Safety, Handling, and Synthetic Utility of 3-Chloroisoquinolin-1-amine

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Compound of Interest

Compound Name: 3-Chloroisoquinolin-1-amine

CAS No.: 7574-67-6

Cat. No.: B2862188

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Executive Summary

3-Chloroisoquinolin-1-amine (CAS: 77168-59-3) is a high-value heterocyclic building block used primarily in the synthesis of kinase inhibitors and tricyclic antibacterial agents. Its structural duality—possessing both a nucleophilic exocyclic amine at position 1 and an electrophilic chlorine at position 3—makes it a versatile scaffold for divergent synthesis.

However, this duality presents specific safety challenges. As an amino-isoquinoline, it carries risks of severe eye damage and skin sensitization, while the halogenated core implies potential acute toxicity and environmental persistence. This guide synthesizes standard safety data with practical handling protocols to ensure researcher safety and compound integrity.

Physicochemical Profile & Identification

Before handling, verification of the chemical identity is critical to avoid cross-contamination with isomeric byproducts (e.g., 1-chloroisoquinolin-3-amine).

Parameter	Specification	Notes
Chemical Name	3-Chloroisoquinolin-1-amine	Also known as 3-chloro-1-aminoisoquinoline.
CAS Number	77168-59-3	Verify against CoA; isomers exist.
Molecular Formula	C ₉ H ₇ ClN ₂	
Molecular Weight	178.62 g/mol	
Physical State	Off-white to pale yellow solid	Color deepens upon oxidation/light exposure.
Solubility	DMSO, Methanol, DCM	Low solubility in water; soluble in dilute acid.
pKa (Calc.)	~5.5 - 6.0 (Amine)	Less basic than aliphatic amines due to ring delocalization.

Hazard Identification & Toxicology (The "Why")

The safety profile of **3-Chloroisoquinolin-1-amine** is derived from its functional groups. The 1-amino group confers basicity and irritation potential, while the halogenated core suggests potential for alkylation and systemic toxicity.

GHS Classification & Mechanistic Risks

Hazard Class	GHS Code	Signal	Description & Mechanism
Acute Toxicity (Oral)	H302	Warning	Harmful if swallowed. Nitrogenous heterocycles can interfere with neurotransmission or metabolic pathways.
Skin Irritation	H315	Warning	Causes skin irritation. The free amine reacts with skin oils and proteins, causing dermatitis.
Eye Damage	H318	Danger	Causes serious eye damage. Basic amines can saponify fatty tissues in the cornea, leading to permanent opacity if not treated immediately.
STOT - SE	H335	Warning	May cause respiratory irritation. Dust inhalation irritates mucous membranes.

Specific Chemical Hazards

- **Sensitization Potential:** Chlorinated heteroaromatics are often structural alerts for skin sensitization. Repeated exposure may induce an allergic response.
- **Thermal Decomposition:** upon combustion, emits toxic fumes of Hydrogen Chloride (HCl) and Nitrogen Oxides (NOx).

Engineering Controls & Handling Protocols (The "How")

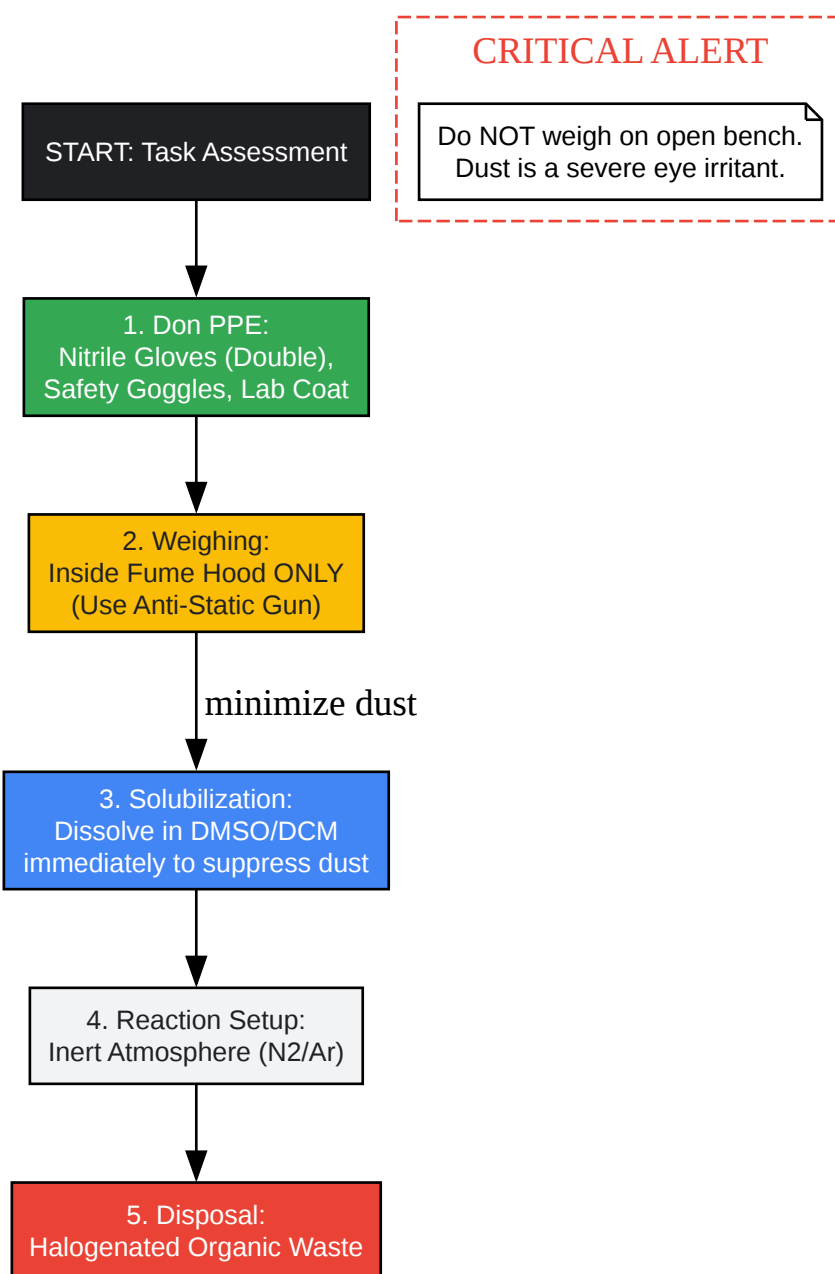
This section details the operational workflow. The primary goal is to prevent dust generation and protect the compound from oxidative degradation.

Storage and Stability

- Atmosphere: Store under Inert Gas (Argon or Nitrogen). The exocyclic amine is susceptible to N-oxidation or formation of carbamates with atmospheric CO₂ over long periods.
- Temperature: Refrigerate (2–8°C).
- Light: Amber vials are mandatory. Halogenated isoquinolines can undergo photo-dehalogenation or radical degradation under UV light.

Handling Workflow (DOT Visualization)

The following diagram outlines the mandatory safety decision tree for handling this compound.



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Figure 1: Operational safety workflow for handling solid **3-Chloroisoquinolin-1-amine**.

Experimental Best Practices

- Weighing: Use an anti-static gun if the powder is fluffy/electrostatic. Static discharge can scatter the potent irritant powder outside the balance draft shield.

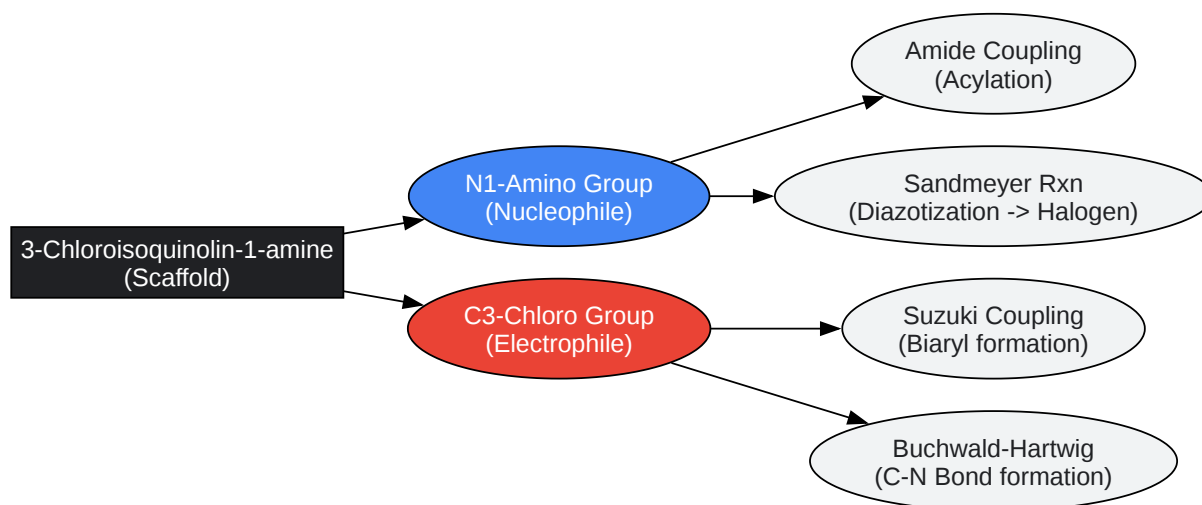
- Acidification: When acidifying reaction mixtures containing this amine, expect a significant exotherm. Add acid dropwise at 0°C.
- Quenching: Do not mix with strong oxidizers (e.g., KMnO_4 , concentrated H_2O_2), as this may generate unstable N-oxides or chloramines.

Synthetic Utility & Reactivity Context[1]

Understanding why this molecule is used helps researchers anticipate reaction hazards. **3-Chloroisoquinolin-1-amine** is a bifunctional scaffold.

Reactivity Map

- Site A (N1-Amine): Acts as a nucleophile. Used for amide coupling, urea formation, or Sandmeyer-type reactions (diazotization) to install other halides.
- Site B (C3-Chloride): Acts as an electrophile. Used in Palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig) to attach aryl or heteroaryl groups.



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Figure 2: Divergent synthetic pathways utilizing the bifunctional nature of the scaffold.

Specific Reaction Hazards[2]

- Buchwald-Hartwig Couplings: When coupling the C3-chloride, the N1-amine can compete as a nucleophile, leading to polymerization or self-coupling. Strategy: Protect the N1-amine (e.g., Boc-protection) before attempting Pd-catalyzed coupling at the C3 position.
- Diazotization: If converting the amine to a diazonium salt (Sandmeyer), ensure temperature is maintained <5°C. Diazo-isoquinolines can be thermally unstable and shock-sensitive.

Emergency Protocols

In the event of exposure, immediate action is required to prevent permanent damage, particularly to the eyes.

Exposure Route	Immediate Action	Medical Follow-up
Eye Contact	Rinse immediately with water for 15+ minutes.[1][2][3][4] Lift eyelids.[2] Remove contacts if easy.	Urgent: Consult an ophthalmologist. Alkaline burns can cause delayed damage.
Skin Contact	Brush off dry particles first, then wash with soap and water. Do not use ethanol (increases absorption).	Monitor for dermatitis or sensitization.
Inhalation	Move to fresh air.[1][3][4][5] If breathing is difficult, administer oxygen.[1]	Monitor for pulmonary edema (delayed symptom).
Spill Cleanup	Dampen with inert solvent (to prevent dust) or use a HEPA-filter vacuum. Neutralize surface with dilute acetic acid.	Dispose of as hazardous halogenated waste.

References

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- European Chemicals Agency (ECHA). C&L Inventory: Chlorinated Isoquinoline Derivatives. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Occupational Health Guideline for Soluble Chloro-Compounds. Retrieved from [[Link](#)][2]

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